

Technical Support Center: Purification of 3-Hydroxy-4-nitrobenzaldehyde by Recrystallization

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Compound of Interest

Compound Name: **3-Hydroxy-4-nitrobenzaldehyde**

Cat. No.: **B145838**

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for the purification of **3-Hydroxy-4-nitrobenzaldehyde** by recrystallization. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for the recrystallization of **3-Hydroxy-4-nitrobenzaldehyde**?

A1: The ideal solvent for recrystallization should dissolve **3-Hydroxy-4-nitrobenzaldehyde** well at higher temperatures and poorly at lower temperatures. Based on available data and the properties of similar compounds, methanol and ethanol are recommended as primary solvents.

3-Hydroxy-4-nitrobenzaldehyde is known to be soluble in methanol.^{[1][2]} For related nitrobenzaldehydes, alcohols like ethanol and methanol have proven effective.^[3] An ethanol/water mixture can also be a good solvent system, where the compound is dissolved in hot ethanol and then water is added dropwise until the solution becomes slightly turbid, followed by slow cooling.

A preliminary solvent screening with small amounts of the crude material is always recommended to determine the optimal solvent for your specific sample, as impurities can affect solubility.

Q2: What are some key physical properties of **3-Hydroxy-4-nitrobenzaldehyde** relevant to its recrystallization?

A2: Key physical properties that are important for the recrystallization process include:

Property	Value
Appearance	Yellow crystalline solid
Melting Point	127-131 °C[1]
Molecular Weight	167.12 g/mol

The relatively high melting point of **3-Hydroxy-4-nitrobenzaldehyde** is advantageous as it is less likely to "oil out" during recrystallization in common solvents.

Q3: My recrystallized product is still colored. How can I obtain a purer, less colored product?

A3: If your final product is still colored, it may be due to the presence of persistent colored impurities. To address this, you can perform a decolorization step. After dissolving the crude **3-Hydroxy-4-nitrobenzaldehyde** in the hot solvent, add a small amount (typically 1-2% by weight of your compound) of activated charcoal to the solution. Boil the solution with the charcoal for a few minutes. The colored impurities will adsorb onto the surface of the activated charcoal. Then, perform a hot gravity filtration to remove the charcoal before allowing the solution to cool and crystallize. Be aware that using an excessive amount of charcoal can lead to a loss of your desired product.

Q4: What is a typical recovery yield for the recrystallization of **3-Hydroxy-4-nitrobenzaldehyde**?

A4: A successful recrystallization will inevitably lead to some loss of the product, as a small amount will remain dissolved in the cold mother liquor. A good recovery yield for a single recrystallization is typically in the range of 70-90%. The yield can be affected by factors such as the purity of the crude material, the choice of solvent, and the care taken during the procedure, particularly in minimizing the amount of hot solvent used.

Troubleshooting Guide

This guide addresses specific issues you may encounter during the recrystallization of **3-Hydroxy-4-nitrobenzaldehyde**.

Problem	Possible Cause(s)	Solution(s)
No crystals form upon cooling.	<ol style="list-style-type: none">1. Too much solvent was used.2. The solution is supersaturated.3. The solution has not been cooled sufficiently.	<ol style="list-style-type: none">1. Reheat the solution to boiling and evaporate some of the solvent to increase the concentration of the solute.2. Then, allow it to cool again.3. Induce crystallization by:<ol style="list-style-type: none">a. Scratching: Gently scratch the inner surface of the flask at the liquid level with a glass rod.b. Seeding: Add a tiny crystal of pure 3-Hydroxy-4-nitrobenzaldehyde to the solution.3. Cool the solution in an ice bath for a longer period.
The product "oils out" instead of forming crystals.	<ol style="list-style-type: none">1. The solution is too concentrated.2. The solution is being cooled too rapidly.3. The presence of significant impurities is depressing the melting point.	<ol style="list-style-type: none">1. Reheat the solution to dissolve the oil, then add a small amount of additional hot solvent to decrease the saturation.2. Allow the solution to cool more slowly at room temperature before placing it in an ice bath.3. If the problem persists, consider purifying the crude material by another method, such as column chromatography, before recrystallization.
Low yield of recovered crystals.	<ol style="list-style-type: none">1. Using an excessive amount of solvent.2. Premature crystallization during hot filtration.3. Incomplete crystallization.4. Washing the crystals with solvent that is not ice-cold.	<ol style="list-style-type: none">1. Use the minimum amount of hot solvent necessary to just dissolve the crude solid.2. Ensure the filtration apparatus (funnel and filter paper) is pre-heated before hot filtration.3. Allow sufficient time for crystallization and cool the

flask in an ice bath to maximize crystal formation.⁴ Always wash the collected crystals with a small amount of ice-cold solvent.

Crystals are very fine or appear as a powder.

The solution cooled too quickly.

Allow the solution to cool slowly at room temperature without disturbance. Insulating the flask can promote the growth of larger, more well-defined crystals.

Experimental Protocol: Recrystallization of 3-Hydroxy-4-nitrobenzaldehyde

This protocol provides a detailed methodology for the purification of crude **3-Hydroxy-4-nitrobenzaldehyde**.

Materials:

- Crude **3-Hydroxy-4-nitrobenzaldehyde**
- Recrystallization solvent (e.g., Methanol or Ethanol)
- Erlenmeyer flasks (2)
- Hotplate with magnetic stirring capabilities
- Magnetic stir bar
- Buchner funnel and filter flask
- Filter paper
- Watch glass
- Spatula

- Glass rod

- Ice bath

Procedure:

- Dissolution:

- Place the crude **3-Hydroxy-4-nitrobenzaldehyde** into an Erlenmeyer flask with a magnetic stir bar.
- Add a minimal amount of the chosen solvent (e.g., methanol or ethanol) to just cover the solid.
- Gently heat the mixture on a hotplate with stirring.
- Add small portions of the hot solvent incrementally until the solid is completely dissolved. Avoid adding an excess of solvent to ensure a good yield.

- Hot Filtration (if necessary):

- If insoluble impurities are present, perform a hot gravity filtration. To do this, pre-heat a second Erlenmeyer flask and a funnel with a fluted filter paper on the hotplate.
- Quickly pour the hot solution through the pre-heated funnel into the clean, hot flask. This step should be done rapidly to prevent premature crystallization in the funnel.

- Crystallization:

- Remove the flask containing the clear solution from the heat and cover it with a watch glass.
- Allow the solution to cool slowly to room temperature without disturbance. Slow cooling is crucial for the formation of pure, well-defined crystals.
- Once the flask has reached room temperature and crystal formation has slowed, place it in an ice bath for at least 30 minutes to maximize the yield of crystals.

- Isolation and Washing:
 - Collect the crystals by vacuum filtration using a Buchner funnel and a clean filter flask.
 - Wash the crystals with a small amount of ice-cold solvent to remove any residual soluble impurities from the crystal surfaces.
- Drying:
 - Dry the purified crystals by leaving them in the Buchner funnel with the vacuum on for a period of time.
 - For complete drying, transfer the crystals to a watch glass and place them in a desiccator or a vacuum oven at a low temperature until a constant weight is achieved.

Visualizations



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Caption: Experimental workflow for the recrystallization of **3-Hydroxy-4-nitrobenzaldehyde**.

Caption: Troubleshooting guide for the recrystallization of **3-Hydroxy-4-nitrobenzaldehyde**.

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References

- 1. 3-Hydroxy-4-nitrobenzaldehyde CAS#: 704-13-2 [m.chemicalbook.com]

- 2. 704-13-2 CAS MSDS (3-Hydroxy-4-nitrobenzaldehyde) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. solubilityofthings.com [solubilityofthings.com]
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